

Essential Safety and Logistical Information for Handling 5-Methyltetrahydrofolic acid-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-13C6

Cat. No.: B15136499

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe handling and proper disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling **5-Methyltetrahydrofolic acid-13C6**, a stable isotope-labeled form of the primary active metabolite of folic acid. While isotopic labeling with ^{13}C does not significantly alter the chemical hazards of the molecule, adherence to safety protocols for the parent compound is crucial.

Hazard Identification and Personal Protective Equipment (PPE)

5-Methyltetrahydrofolic acid may cause eye, skin, and respiratory tract irritation.[1][2] Some safety data sheets also indicate that it may cause an allergic skin reaction.[3][4][5] Therefore, appropriate personal protective equipment must be worn.

The following table summarizes the recommended PPE for various laboratory operations involving **5-Methyltetrahydrofolic acid-13C6**.

Operation	Engineering Controls	Eye/Face Protection	Hand Protection	Respiratory Protection	Skin and Body Protection
Weighing and preparing solutions (powder form)	Fume hood or ventilated enclosure	Safety glasses with side shields or chemical safety goggles[1][2][6]	Nitrile rubber gloves (>0.11 mm thickness)[6]	NIOSH/MSH A approved respirator if dust is generated[1][6]	Laboratory coat
Handling of solutions	Well-ventilated laboratory bench	Safety glasses with side shields	Nitrile rubber gloves	Not generally required, unless aerosols are generated	Laboratory coat
Storage	Cool, dry, well-ventilated area, protected from light[1][2][7]	Not applicable	Not applicable	Not applicable	Not applicable
Spill Cleanup (solid)	Ventilated area	Chemical safety goggles	Nitrile rubber gloves	NIOSH/MSH A approved respirator	Laboratory coat

Experimental Protocols: Safe Handling and Disposal

Handling Procedure:

- Preparation: Before handling, ensure that a safety shower and eyewash station are readily accessible.[2]
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.

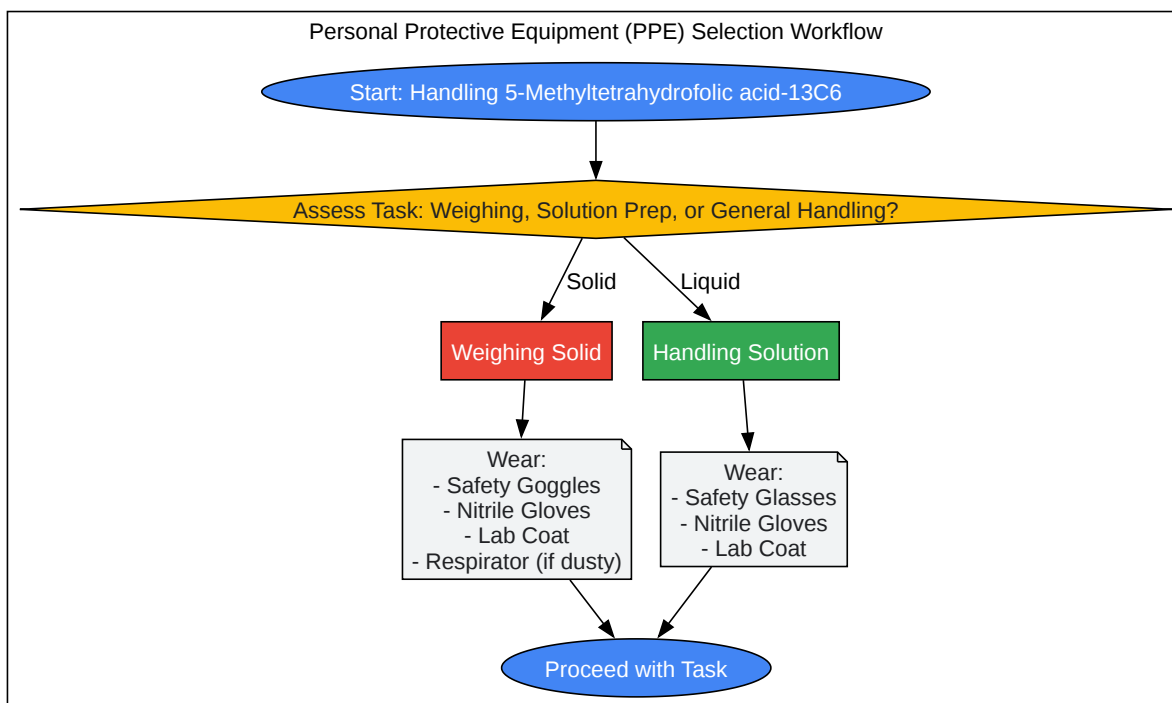
- Weighing: If handling the solid form, weigh the required amount in a fume hood or a ventilated enclosure to minimize dust inhalation.^[1] Avoid generating dust.^[1]
- Dissolving: When preparing solutions, add the solid to the solvent slowly.
- Post-handling: After handling, wash hands thoroughly.^[1] Clean all equipment and the work area to prevent contamination.

Disposal Plan:

- Waste Collection: Dispose of waste materials, including contaminated gloves, weighing paper, and pipette tips, in a designated, sealed container.
- Spill Management: In case of a spill, sweep or vacuum the material and place it into a suitable disposal container.^[1] Avoid generating dust.^[1] Ventilate the area of the spill.^[1]
- Final Disposal: All waste must be disposed of in accordance with local, state, and federal regulations for chemical waste.

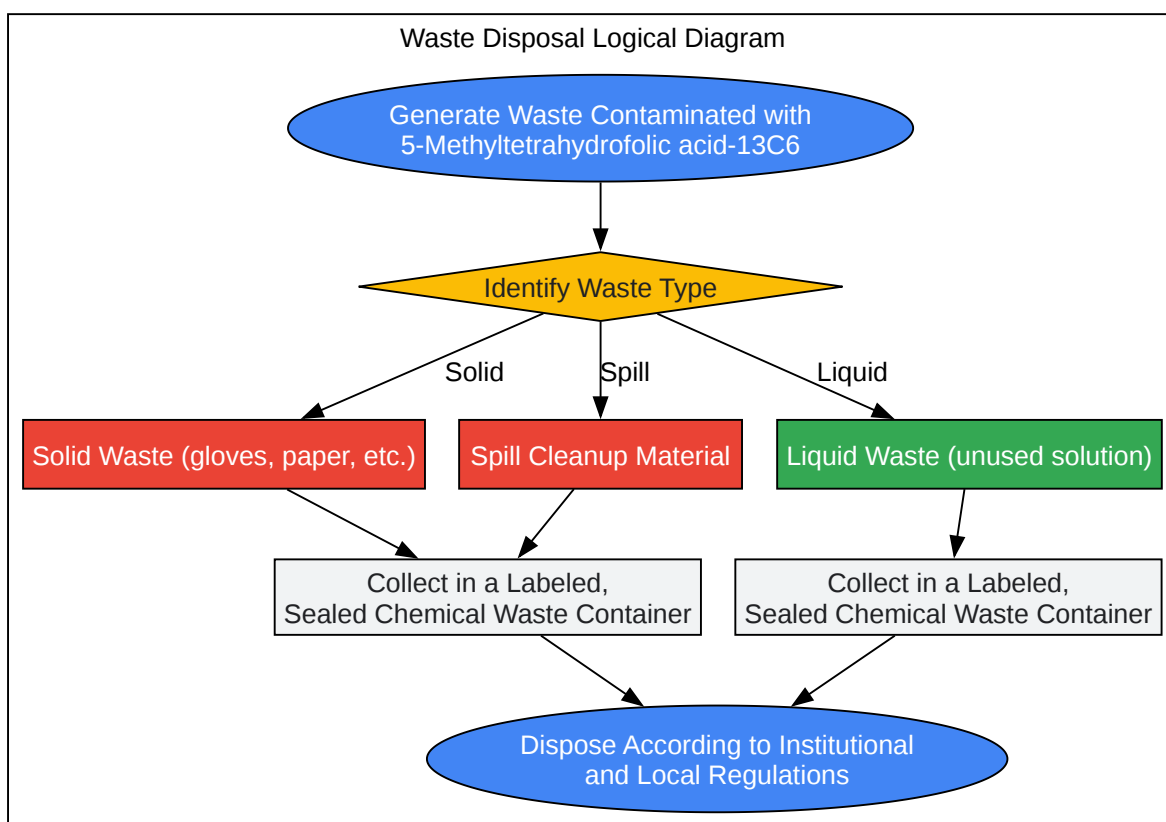
Visual Guidance: Workflows and Logical Relationships

The following diagrams provide a visual representation of the procedural steps for PPE selection and waste disposal.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for handling **5-Methyltetrahydrofolic acid-13C6**.



[Click to download full resolution via product page](#)

Caption: Decision-making process for the disposal of contaminated materials.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. 5-Methyltetrahydrofolic acid | C₂₀H₂₅N₇O₆ | CID 135415868 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. carlroth.com [carlroth.com]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 5-Methyltetrahydrofolic acid-13C₆]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15136499#personal-protective-equipment-for-handling-5-methyltetrahydrofolic-acid-13c6>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com